

Physical and chemical properties of 1-Iodo-4-propylbenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Iodo-4-propylbenzene

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An In-depth Technical Guide to 1-Iodo-4-propylbenzene

This technical guide provides a comprehensive overview of the physical and chemical properties of **1-Iodo-4-propylbenzene**, tailored for researchers, scientists, and professionals in drug development. This document includes key data, experimental methodologies, and visual representations of relevant processes.

Core Physical and Chemical Properties

1-Iodo-4-propylbenzene, also known as 4-n-propyliodobenzene, is an organoiodine compound with the chemical formula $C_9H_{11}I$.^[1] It belongs to the family of halogenated aromatic hydrocarbons.^[2] Its molecular structure consists of a benzene ring substituted with an iodine atom and a propyl group at the para position. This compound serves as a valuable intermediate in organic synthesis.

The key physical properties of **1-Iodo-4-propylbenzene** are summarized in the table below, providing a quick reference for laboratory and research applications.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₁ I	[1][2][3][4][5]
Molecular Weight	246.09 g/mol	[1][2][3][4]
Appearance	Clear colorless to yellow liquid	[6]
Boiling Point	240-242 °C	[3][5]
120-122 °C at 12 mmHg	[7][8]	
Density	1.530 ± 0.06 g/cm ³ (Predicted)	[7]
Refractive Index	1.5790 (at 20 °C)	[3][6][7]
Flash Point	240-242 °C	[7]
Purity (Typical)	≥97%	[2][6]

1-Iodo-4-propylbenzene exhibits reactivity typical of an aryl iodide. The carbon-iodine bond is relatively weak, making the iodine atom a good leaving group in various reactions.

Stability and Storage:

- Sensitivity: The compound is light-sensitive.[5][7][8]
- Incompatible Materials: It is incompatible with strong oxidizing agents and strong bases.[9]
- Hazardous Decomposition Products: Under combustion, it may produce carbon monoxide, carbon dioxide, hydrogen iodide, and nitrogen oxides.[9]

Key Reactions: Aryl iodides like **1-Iodo-4-propylbenzene** are important substrates in palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling.[10] These reactions are fundamental for forming new carbon-carbon bonds, enabling the synthesis of more complex molecules.[10]

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **1-Iodo-4-propylbenzene** are crucial for its application in research and development.

A common method for the synthesis of aryl iodides is through a Sandmeyer-type reaction, starting from the corresponding aniline. The general workflow involves diazotization of 4-propylaniline followed by reaction with an iodide salt.

Materials:

- 4-propylaniline
- Hydrochloric acid (concentrated)
- Sodium nitrite (NaNO_2)
- Potassium iodide (KI)
- Ice
- Sodium thiosulfate
- Diethyl ether or dichloromethane
- Anhydrous magnesium sulfate

Procedure:

- **Diazotization:** 4-propylaniline is dissolved in an aqueous solution of a strong acid, such as hydrochloric acid, and cooled to 0-5 °C in an ice bath.
- A cooled aqueous solution of sodium nitrite is added dropwise to the aniline solution while maintaining the low temperature. This reaction forms the diazonium salt.
- **Iodination:** The freshly prepared diazonium salt solution is then slowly added to a solution of potassium iodide. The diazonium group is replaced by iodine, leading to the formation of **1-iodo-4-propylbenzene** and the evolution of nitrogen gas.
- **Work-up:** The reaction mixture is allowed to warm to room temperature. The organic layer is extracted with a suitable solvent like diethyl ether.

- The organic extract is washed with a sodium thiosulfate solution to remove any excess iodine, followed by washing with brine.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.

The crude **1-iodo-4-propylbenzene** can be purified by vacuum distillation to obtain a product with high purity.

Procedure:

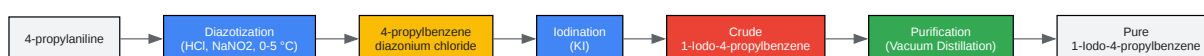
- The crude product is placed in a round-bottom flask suitable for distillation.
- The flask is connected to a vacuum distillation apparatus.
- The product is distilled under reduced pressure. The fraction collected at the appropriate boiling point (e.g., 120-122 °C at 12 mmHg) is the purified **1-iodo-4-propylbenzene**.^{[7][8]}

The purity and identity of **1-iodo-4-propylbenzene** can be confirmed using various analytical techniques.

- Gas Chromatography-Mass Spectrometry (GC-MS): This technique can be used to determine the purity of the sample and confirm its molecular weight.^[1]
- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the functional groups present in the molecule.^[1]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectroscopy can be used to elucidate the detailed structure of the molecule.

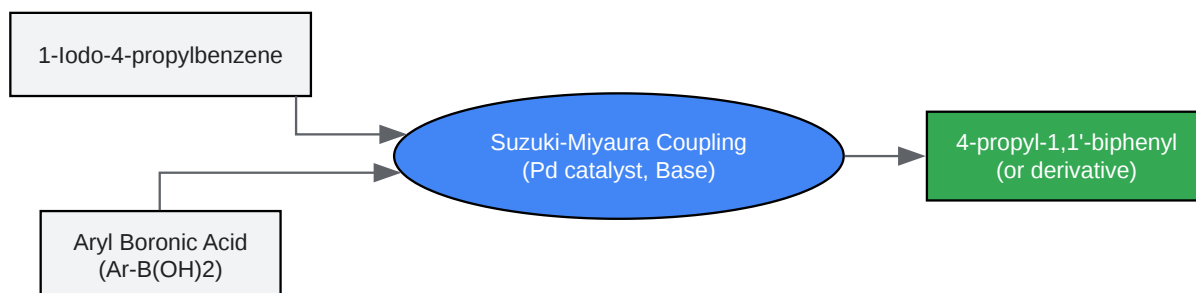
Visualizations

The following diagrams, created using the DOT language, illustrate key processes related to **1-iodo-4-propylbenzene**.



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Caption: Synthetic workflow for **1-iodo-4-propylbenzene**.



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Caption: Suzuki-Miyaura coupling of **1-iodo-4-propylbenzene**.

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